

Application Note and Protocol: Preparation and Verification of a Saturated Strontium Hydroxide Solution

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Compound of Interest

Compound Name: *Strontium hydroxide octahydrate*

Cat. No.: *B8794734*

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Abstract

This document provides a comprehensive, step-by-step protocol for the preparation of a saturated aqueous solution of strontium hydroxide, $\text{Sr}(\text{OH})_2$. Strontium hydroxide is a strong base with moderate solubility in water, making the preparation of a saturated solution a common requirement in various research and development applications, including as a catalyst, in the synthesis of other strontium compounds, and in pH control.[1] This guide emphasizes safety, accuracy, and the scientific principles underpinning the protocol to ensure reproducibility and reliability in experimental workflows. A detailed method for the verification of the solution's concentration via titration with a primary standard is also provided.

Introduction: The Chemistry and Utility of Saturated Strontium Hydroxide Solutions

Strontium hydroxide is an ionic compound that, when dissolved in water, fully dissociates into strontium ions (Sr^{2+}) and hydroxide ions (OH^-), classifying it as a strong base.[2] The dissolution of strontium hydroxide in water is an equilibrium process, and a saturated solution is

one in which the maximum amount of solute has dissolved in the solvent at a given temperature, and the rate of dissolution equals the rate of precipitation.

The solubility of strontium hydroxide is notably dependent on temperature. Unlike some compounds, its solubility increases significantly with a rise in temperature. This endothermic nature of dissolution is a critical factor to consider during the preparation of a saturated solution, as the concentration of the final solution will be directly influenced by the temperature at which it is prepared and maintained.^[2]

Understanding and controlling the concentration of a saturated strontium hydroxide solution is vital for its effective application in experimental settings. This protocol provides a robust method for its preparation and subsequent standardization to ascertain its precise molarity.

Health and Safety Precautions

Strontium hydroxide is a corrosive and hazardous substance that requires careful handling to prevent injury.^{[3][4][5][6][7]} All personnel must adhere to the following safety protocols:

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including chemical safety goggles, a lab coat, and nitrile gloves.^{[3][4][7]}
- **Ventilation:** Work in a well-ventilated area or under a chemical fume hood to avoid inhalation of dust particles.^[3]
- **Handling:** Avoid direct contact with skin and eyes. In case of contact, rinse the affected area immediately with copious amounts of water for at least 15 minutes and seek medical attention.^{[3][5][7]}
- **Ingestion:** Do not ingest. If swallowed, rinse the mouth with water and seek immediate medical attention. Do not induce vomiting.^{[5][7]}
- **Spills:** In the event of a spill, neutralize with a weak acid (e.g., citric acid solution) and absorb with an inert material before disposal according to local regulations.

Always consult the Safety Data Sheet (SDS) for strontium hydroxide before commencing any work.^{[3][4][5][6][7]}

Materials and Equipment

Materials:

- **Strontium hydroxide octahydrate** ($\text{Sr}(\text{OH})_2 \cdot 8\text{H}_2\text{O}$)
- Deionized or distilled water
- Potassium hydrogen phthalate (KHP), primary standard grade
- Phenolphthalein indicator solution
- Standardized hydrochloric acid (HCl) solution (optional, for back-titration)

Equipment:

- Beakers (various sizes)
- Erlenmeyer flasks
- Volumetric flasks
- Graduated cylinders
- Magnetic stirrer and stir bars
- Hot plate with temperature control
- Analytical balance
- Buret and buret clamp
- Funnel
- Filter paper and funnel
- Wash bottle with deionized water
- Spatula

- Thermometer

Protocol for Preparation of Saturated Strontium Hydroxide Solution

This protocol is designed to produce a saturated solution of strontium hydroxide at a controlled temperature. The solubility of strontium hydroxide increases with temperature, as detailed in the table below.

Solubility of Strontium Hydroxide in Water

Temperature (°C)	Solubility (g/100 mL of H ₂ O)
0	0.41
20	1.77
40	1.77
100	21.83

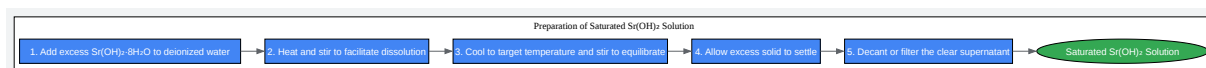
Data sourced from Wikipedia and other chemical property databases.[\[1\]](#)

Step-by-Step Preparation Protocol

- **Determine the Target Temperature:** Decide on the temperature at which the saturated solution will be prepared and used, as this will dictate its concentration. For this protocol, we will aim for saturation at 25°C.
- **Weighing the Solute:** In a beaker, add an excess of **strontium hydroxide octahydrate** to a known volume of deionized water. A general guideline is to add approximately 5-10% more solid than the theoretical solubility at the target temperature to ensure saturation. For example, for 100 mL of water at 25°C, where the solubility is approximately 1.77 g, add around 2.0 g of $\text{Sr}(\text{OH})_2 \cdot 8\text{H}_2\text{O}$.
- **Dissolution:** Place the beaker on a magnetic stirrer and begin stirring the solution. Gently heat the solution to a temperature slightly above the target temperature (e.g., 30-35°C for a 25°C saturated solution) to increase the rate of dissolution. Do not boil.

- **Equilibration:** Once the excess solid is well-dispersed, turn off the heat and allow the solution to cool to the target temperature while continuing to stir. Let the solution stir at the target temperature for at least one hour to ensure equilibrium is reached.
- **Settling:** Turn off the stirrer and allow the excess, undissolved strontium hydroxide to settle at the bottom of the beaker. This may take several hours or can be left overnight.
- **Decantation and Filtration:** Carefully decant the clear, supernatant liquid into a clean, dry storage bottle. For a highly pure solution, filtration through a qualitative filter paper can be performed to remove any fine, suspended particles.

Workflow for Preparation of Saturated Strontium Hydroxide Solution



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Caption: Workflow for preparing a saturated strontium hydroxide solution.

Protocol for Verification of Concentration by Titration

The exact concentration of the prepared saturated strontium hydroxide solution should be determined experimentally. This is achieved by titrating a known volume of the solution with a primary standard acid, potassium hydrogen phthalate (KHP).

Preparation of Primary Standard KHP Solution

- **Drying KHP:** Dry a sufficient amount of primary standard grade KHP at 110°C for at least one hour and cool in a desiccator.

- Weighing KHP: Accurately weigh, to four decimal places, a precise mass of the dried KHP (e.g., 0.4-0.6 g) and record the mass.
- Dissolving KHP: Transfer the weighed KHP to an Erlenmeyer flask. Add approximately 50 mL of deionized water and swirl to dissolve. The exact volume of water is not critical as the number of moles of KHP is known from its mass.
- Adding Indicator: Add 2-3 drops of phenolphthalein indicator to the KHP solution.

Titration Procedure

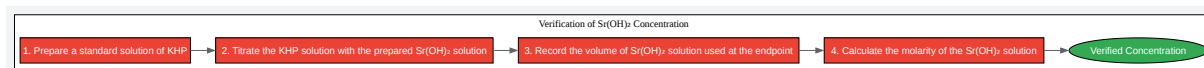
- Prepare the Buret: Rinse a clean buret with a small amount of the prepared saturated strontium hydroxide solution and then fill the buret with the solution, ensuring no air bubbles are present in the tip. Record the initial buret volume to two decimal places.
- Titrate: Slowly add the strontium hydroxide solution from the buret to the KHP solution in the Erlenmeyer flask while continuously swirling the flask.
- Endpoint Determination: Continue the titration until the endpoint is reached. The endpoint is indicated by the first appearance of a faint, persistent pink color.
- Record Final Volume: Record the final buret volume to two decimal places.
- Repeat: Perform the titration in triplicate to ensure accuracy and precision.

Calculation of Molarity

The molarity of the strontium hydroxide solution can be calculated using the following steps:

- Calculate moles of KHP: $\text{Moles of KHP} = \text{Mass of KHP (g)} / \text{Molar mass of KHP (204.22 g/mol)}$
- Determine moles of Sr(OH)_2 : The reaction between strontium hydroxide and KHP is: $\text{Sr(OH)}_2 + 2 \text{KHC}_8\text{H}_4\text{O}_4 \rightarrow \text{Sr(KC}_8\text{H}_4\text{O}_4)_2 + 2 \text{H}_2\text{O}$ From the stoichiometry, 1 mole of Sr(OH)_2 reacts with 2 moles of KHP. $\text{Moles of Sr(OH)}_2 = \text{Moles of KHP} / 2$
- Calculate the molarity of Sr(OH)_2 : $\text{Molarity of Sr(OH)}_2 = \text{Moles of Sr(OH)}_2 / \text{Volume of Sr(OH)}_2 \text{ solution used in titration (L)}$

Workflow for Verification of Concentration



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Caption: Workflow for verifying the concentration of the strontium hydroxide solution.

Storage and Stability

Aqueous solutions of strontium hydroxide are alkaline and can absorb carbon dioxide from the atmosphere, leading to the precipitation of strontium carbonate (SrCO_3) and a decrease in the hydroxide ion concentration. To ensure the stability of the prepared solution:

- **Storage Container:** Store the solution in a tightly sealed, chemically resistant container, such as a polyethylene or borosilicate glass bottle.[3]
- **Airtight Seal:** Use a stopper or cap that provides an airtight seal to minimize contact with air.
- **Storage Conditions:** Store in a cool, dark place to prevent any potential degradation.[3]
- **Re-standardization:** For applications requiring high precision, it is advisable to re-standardize the solution periodically, especially if it has been stored for an extended period.

Conclusion

This application note provides a detailed and scientifically grounded protocol for the preparation and verification of a saturated strontium hydroxide solution. By following these procedures, researchers can confidently prepare and utilize this reagent with a well-defined concentration, ensuring the accuracy and reproducibility of their experimental results. Adherence to the outlined safety precautions is paramount to ensure a safe laboratory environment.

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